

# what is the chemical structure of Formetanate

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## Compound of Interest

Compound Name: *Formetanate*

Cat. No.: *B1673542*

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## A Technical Guide to Formetanate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Formetanate** is a synthetic carbamate ester widely utilized as a contact and stomach-action insecticide and acaricide.[1][2] It is effective against a range of agricultural pests, including spider mites and certain insects like Diptera, Hemiptera, and Thysanoptera, on crops such as fruits, vegetables, and alfalfa.[2] This document provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and toxicological data of **Formetanate**. It is also commonly available as a hydrochloride salt, **Formetanate hydrochloride**, which exhibits high water solubility.[3][4]

### Chemical Structure and Identifiers

**Formetanate**'s chemical structure consists of a phenyl ring substituted with a methylcarbamate group and a dimethylaminomethylideneamino group.[1]

Table 1: Chemical Identifiers for **Formetanate**

Identifier	Value
IUPAC Name	[3-(dimethylaminomethylideneamino)phenyl] N-methylcarbamate[1]
CAS Number	22259-30-9 (Formetanate)[1][5]; 23422-53-9 (Formetanate HCl)[6]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub> (Formetanate)[1][5]; C <sub>11</sub> H <sub>16</sub> ClN <sub>3</sub> O <sub>2</sub> (Formetanate HCl)[3]
SMILES	CNC(=O)OC1=CC=CC(=C1)N=CN(C)C[1]
InChI	InChI=1S/C11H15N3O2/c1-12-11(15)16-10-6-4-5-9(7-10)13-8-14(2)3/h4-8H,1-3H3,(H,12,15)[1][5]
InChIKey	RMFNCCGOSPBAD-UHFFFAOYSA-N[1][5]

## Physicochemical and Toxicological Properties

**Formetanate** is a colorless or white crystalline solid with a faint odor.[1] Its hydrochloride salt is a white to yellowish crystalline solid or powder.[2][7]

Table 2: Physicochemical Properties of **Formetanate** and its Hydrochloride Salt

Property	Value (Formetanate)	Value (Formetanate HCl)
Molecular Weight	221.26 g/mol [1][8]	257.72 g/mol [7]
Melting Point	102 °C[6]	200-202 °C (decomposes)[2][7]
Water Solubility	Varies (e.g., 6.3 g/L, 100 mg/L reported)[7]	822,000 mg/L at 25 °C[2]
Vapor Pressure	-	1.6 x 10 <sup>-6</sup> Pa at 25 °C[2]

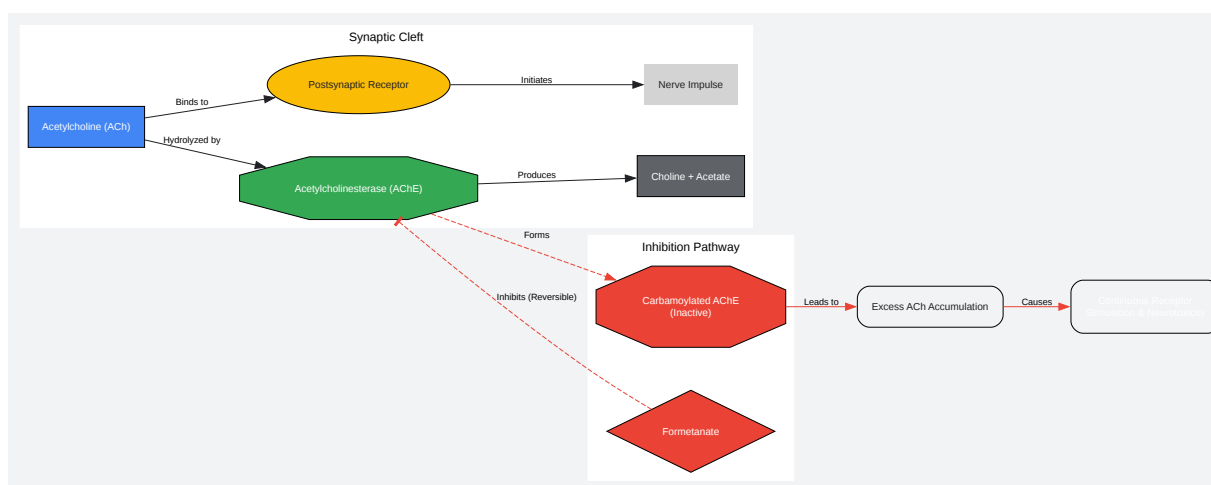
Table 3: Acute Toxicological Data for **Formetanate** Hydrochloride

Route	Species	Value	Toxicity Category
Oral	Rat	-	High (Category I)[9] [10]
Dermal	-	-	Low (Category III)[9] [10]
Inhalation	Rat	LC50 = 0.29 mg/L[10]	Moderate (Category II)[9][10]

**Formetanate** HCl is not an eye irritant but is classified as a dermal sensitizer.[9][10]

## Mechanism of Action

As a carbamate pesticide, **Formetanate**'s primary mechanism of action is the inhibition of the acetylcholinesterase (AChE) enzyme.[1][4][9] This inhibition is achieved through the carbamylation of the active site of AChE, leading to an accumulation of the neurotransmitter acetylcholine at nerve synapses.[1][4] This results in continuous nerve impulse transmission, causing neurotoxicity in target pests.[4] Unlike organophosphates, the binding of carbamates like **Formetanate** to AChE is reversible, allowing for the reactivation of the enzyme.[4][9] Consequently, the toxic effects are characterized by a rapid onset and recovery.[10]



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